

# Solubility Profile of 4,4'-Divinylbiphenyl: A Technical Guide

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## Compound of Interest

Compound Name: 4,4'-Divinylbiphenyl

Cat. No.: B1366803

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **4,4'-Divinylbiphenyl**. Due to a lack of specific quantitative solubility data in publicly available literature, this document focuses on qualitative solubility predictions based on the compound's structure and the known solubility of related compounds. Furthermore, a detailed, generalized experimental protocol for determining the solubility of solid organic compounds is provided to enable researchers to ascertain precise solubility data in their laboratories.

## Core Compound Properties

**4,4'-Divinylbiphenyl** is a solid organic compound with the following key physical properties:

Property	Value	Reference
Molecular Formula	C <sub>16</sub> H <sub>14</sub>	[1][2][3][4][5]
Molecular Weight	206.28 g/mol	[1][2][3][4][5]
Melting Point	153 °C	[1][3][4][6]
Appearance	Off-white to light yellow solid	[3][4][6]

The melting point is noted to have been determined in a solvent mixture of water and ethanol, suggesting some degree of solubility in ethanol.[1][3][4][6]

## Predicted Solubility in Common Solvents

Based on the non-polar aromatic structure of the biphenyl backbone, **4,4'-Divinylbiphenyl** is expected to follow the "like dissolves like" principle.<sup>[7][8]</sup> Its solubility is predicted to be low in polar solvents like water and higher in non-polar organic solvents. The vinyl groups introduce a small degree of polarity but are unlikely to significantly alter the overall hydrophobic nature of the molecule.

The following table summarizes the predicted solubility of **4,4'-Divinylbiphenyl** in a range of common laboratory solvents. These are qualitative predictions and should be confirmed by experimental determination.

Solvent	Solvent Type	Predicted Solubility	Rationale
Water	Highly Polar Protic	Insoluble	The hydrophobic biphenyl structure dominates, leading to poor interaction with polar water molecules. <a href="#">[9]</a> <a href="#">[10]</a> <a href="#">[11]</a> <a href="#">[12]</a> <a href="#">[13]</a>
Ethanol	Polar Protic	Sparingly Soluble to Soluble	The presence of an alkyl chain in ethanol provides some non-polar character, allowing for some interaction with the solute. The observation of its use in melting point determination suggests some solubility. <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[6]</a>
Methanol	Polar Protic	Sparingly Soluble	Similar to ethanol, but its higher polarity may result in slightly lower solubility.
Acetone	Polar Aprotic	Soluble	The ketone group provides polarity, but the overall molecule has significant non-polar character, making it a good solvent for many organic compounds.
Tetrahydrofuran (THF)	Polar Aprotic (Ether)	Soluble	Ethers are good solvents for a wide range of organic compounds due to

their ability to solvate both polar and non-polar moieties.

Dichloromethane (DCM)

Halogenated

Soluble

Halogenated solvents are effective at dissolving many non-polar and moderately polar organic solids.

Chloroform

Halogenated

Soluble

Similar to dichloromethane, it is a good solvent for aromatic compounds.

Toluene

Aromatic

Very Soluble

The aromatic nature of toluene allows for strong  $\pi$ - $\pi$  stacking interactions with the biphenyl rings of the solute, leading to high solubility.

Hexane

Non-Polar

Soluble

As a non-polar alkane, hexane is expected to effectively solvate the non-polar 4,4'-Divinylbiphenyl.

Diethyl Ether

Polar Aprotic (Ether)

Soluble

A common and effective solvent for a wide range of organic compounds.

## Experimental Protocol for Solubility Determination

The following is a generalized and robust protocol for determining the solubility of a solid organic compound such as **4,4'-Divinylbiphenyl** in a given solvent at a specific temperature.

This method is based on the principle of creating a saturated solution and then quantifying the amount of dissolved solute.

Materials and Equipment:

- **4,4'-Divinylbiphenyl** (solute)
- Selected solvents of appropriate purity
- Analytical balance (accurate to  $\pm 0.1$  mg)
- Vials with screw caps
- Constant temperature bath or incubator
- Magnetic stirrer and stir bars or a shaker
- Syringe filters (e.g., 0.22  $\mu\text{m}$  PTFE)
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectrophotometer for quantification

Procedure:

- Preparation of a Saturated Solution:
  - Accurately weigh an excess amount of **4,4'-Divinylbiphenyl** into a vial. The amount should be more than what is expected to dissolve.
  - Add a known volume of the desired solvent to the vial.
  - Seal the vial tightly to prevent solvent evaporation.
  - Place the vial in a constant temperature bath set to the desired temperature (e.g., 25 °C).
  - Agitate the mixture using a magnetic stirrer or shaker for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.

- Sample Collection and Filtration:
  - Allow the vial to stand undisturbed in the constant temperature bath for at least 2 hours to allow undissolved solid to settle.
  - Carefully draw a known volume of the supernatant (the clear liquid above the solid) using a pre-warmed pipette to avoid premature crystallization.
  - Immediately filter the supernatant through a syringe filter into a clean, pre-weighed vial. This step is crucial to remove any undissolved microcrystals.
- Gravimetric Analysis (for less volatile solvents):
  - Accurately weigh the vial containing the filtered saturated solution.
  - Evaporate the solvent under a gentle stream of nitrogen or in a vacuum oven at a temperature below the boiling point of the solvent and the melting point of the solute.
  - Once the solvent is completely removed, weigh the vial containing the dried solute.
  - The mass of the dissolved solute can be calculated by subtracting the initial weight of the empty vial.
  - Solubility can be expressed in g/L or other appropriate units.
- Instrumental Analysis (for more accurate and sensitive measurements):
  - Accurately dilute the filtered saturated solution with a known volume of the same solvent in a volumetric flask.
  - Prepare a series of standard solutions of **4,4'-Divinylbiphenyl** with known concentrations.
  - Analyze the standard solutions and the diluted sample solution using a suitable analytical technique (e.g., HPLC with a UV detector).
  - Construct a calibration curve from the data of the standard solutions.

- Determine the concentration of the diluted sample from the calibration curve and calculate the original concentration in the saturated solution, which represents the solubility.

## Visualizing the Solubility Testing Workflow

The following diagram illustrates the logical steps involved in determining the solubility of a solid organic compound.

Caption: A flowchart outlining the key steps for the experimental determination of solubility.

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